

Swietemahalactone chemical structure and properties

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Compound of Interest

Compound Name: Swietemahalactone

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Swietemahalactone: A Comprehensive Technical Guide

An In-depth Analysis of the Chemical Structure, Physicochemical Properties, and Biological Activity of a Novel Limonoid

For Researchers, Scientists, and Drug Development Professionals

Abstract

Swietemahalactone is a recently discovered rearranged phragmalin-type limonoid isolated from the plant *Swietenia mahagoni*. Its unique chemical architecture has garnered significant interest within the scientific community. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological activities of **Swietemahalactone**. Detailed experimental protocols for its structural elucidation and evaluation of its antibacterial properties are presented, along with visualizations of key experimental workflows. This document aims to serve as a foundational resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug development.

Chemical Structure and Physicochemical Properties

Swietemahalactone possesses a complex polycyclic structure characteristic of rearranged phragmalin-type limonoids. The definitive structure was established through extensive

spectroscopic analysis, primarily Nuclear Magnetic Resonance (NMR) and X-ray crystallography.

Chemical Structure

The chemical structure of **Swietemahalactone** is depicted in Figure 1.

(Figure 1: Chemical Structure of **Swietemahalactone** to be inserted here. As a language model, I cannot generate images. A 2D chemical structure drawing would be appropriate.)

Physicochemical Properties

A summary of the key physicochemical properties of **Swietemahalactone** is provided in Table 1.

Property	Value	Source
Molecular Formula	C ₂₇ H ₃₀ O ₁₀	[1][2]
Molecular Weight	514.52 g/mol	[1]
CAS Number	1514669-21-6	[2]
Type of Compound	Rearranged phragmalin-type limonoid	[1]
Natural Source	Swietenia mahagoni	[1]

Table 1: Physicochemical Properties of **Swietemahalactone**

Spectroscopic Data

The structural elucidation of **Swietemahalactone** was heavily reliant on one- and two-dimensional NMR spectroscopy. The ¹H and ¹³C NMR spectral data provide a detailed fingerprint of the molecule's atomic connectivity and chemical environment.

Table 2: ¹H and ¹³C NMR Spectroscopic Data for **Swietemahalactone** (Note: Specific chemical shift (δ) values, coupling constants (J), and multiplicities are not yet publicly available in the searched literature. This table serves as a template for when such data becomes accessible.)

Position	^{13}C (ppm)	^1H (ppm, multiplicity, J in Hz)
1		
2		
...		

Crystallographic Data

Single-crystal X-ray diffraction analysis provided the definitive three-dimensional structure of **Swietemahalactone**, confirming its relative and absolute stereochemistry.

Table 3: X-ray Crystallographic Data for **Swietemahalactone** (Note: Specific crystallographic parameters are not yet publicly available in the searched literature. This table is a template for when the data is published.)

Parameter	Value
Crystal system	
Space group	
a (Å)	
b (Å)	
c (Å)	
α (°)	
β (°)	
γ (°)	
Volume (Å ³)	
Z	
Density (calculated) (g/cm ³)	
F(000)	
Crystal size (mm ³)	
θ range for data collection (°)	
Index ranges	
Reflections collected	
Independent reflections	
Goodness-of-fit on F ²	
Final R indices [$I > 2\sigma(I)$]	
R indices (all data)	

Biological Activity

Preliminary studies have demonstrated that **Swietemahalactone** exhibits antibacterial activity.

Antibacterial Activity

Swietemahalactone has been shown to possess antibacterial activity against *Escherichia coli*.
[1] The activity was determined using the agar diffusion method.[1]

Table 4: Antibacterial Activity of **Swietemahalactone** (Note: Quantitative data such as the diameter of the zone of inhibition is not yet available in the searched literature.)

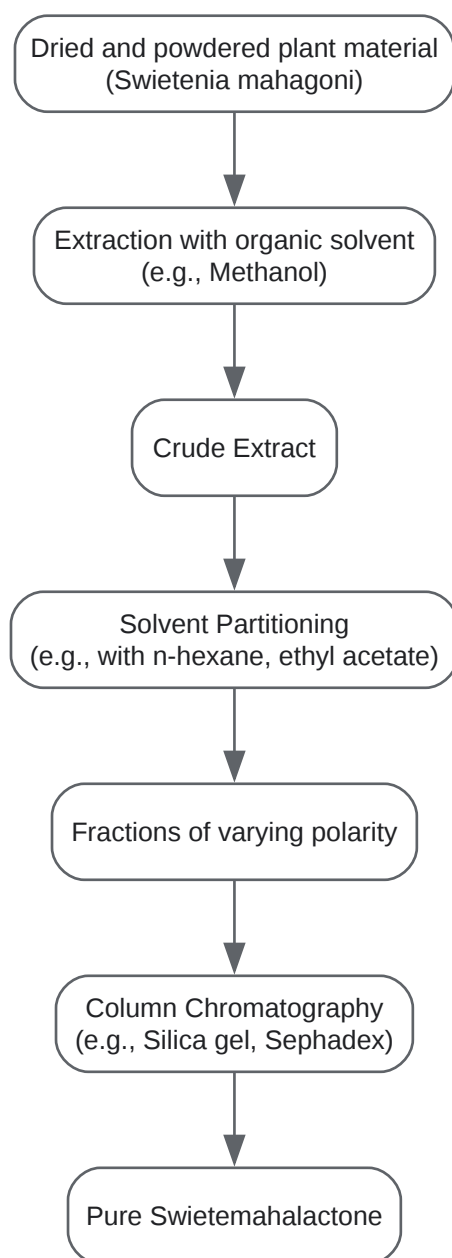
Bacterial Strain	Method	Result
<i>Escherichia coli</i>	Agar Diffusion Method	Active

Experimental Protocols

The following sections detail the methodologies employed for the isolation, structural elucidation, and antibacterial testing of **Swietemahalactone**.

Isolation of Swietemahalactone

The general workflow for the isolation of **Swietemahalactone** from its natural source is depicted in the following diagram.

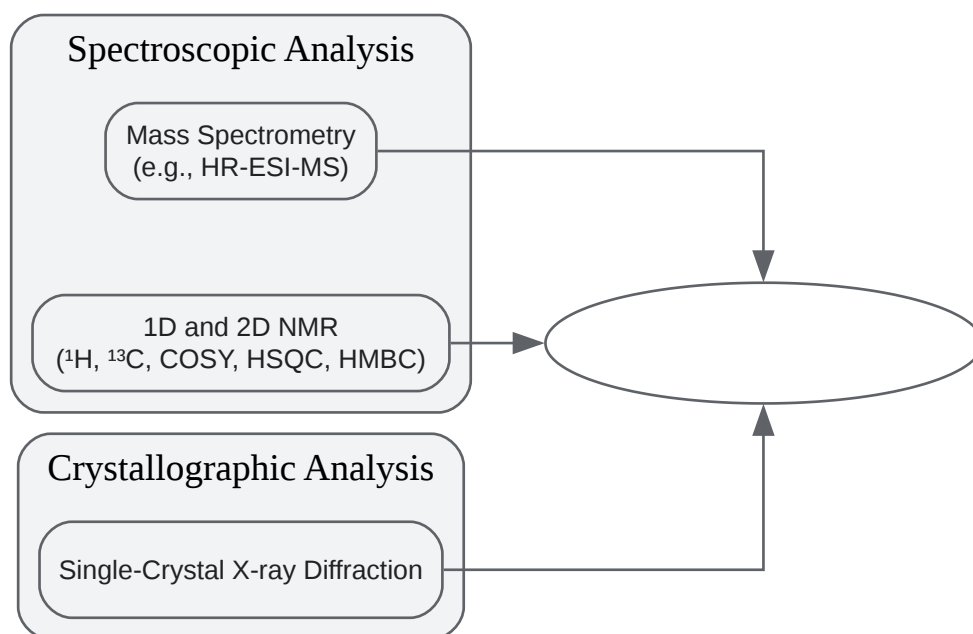


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Caption: General workflow for the isolation of **Swietemahalactone**.

Structural Elucidation

The structure of **Swietemahalactone** was determined using a combination of spectroscopic techniques.

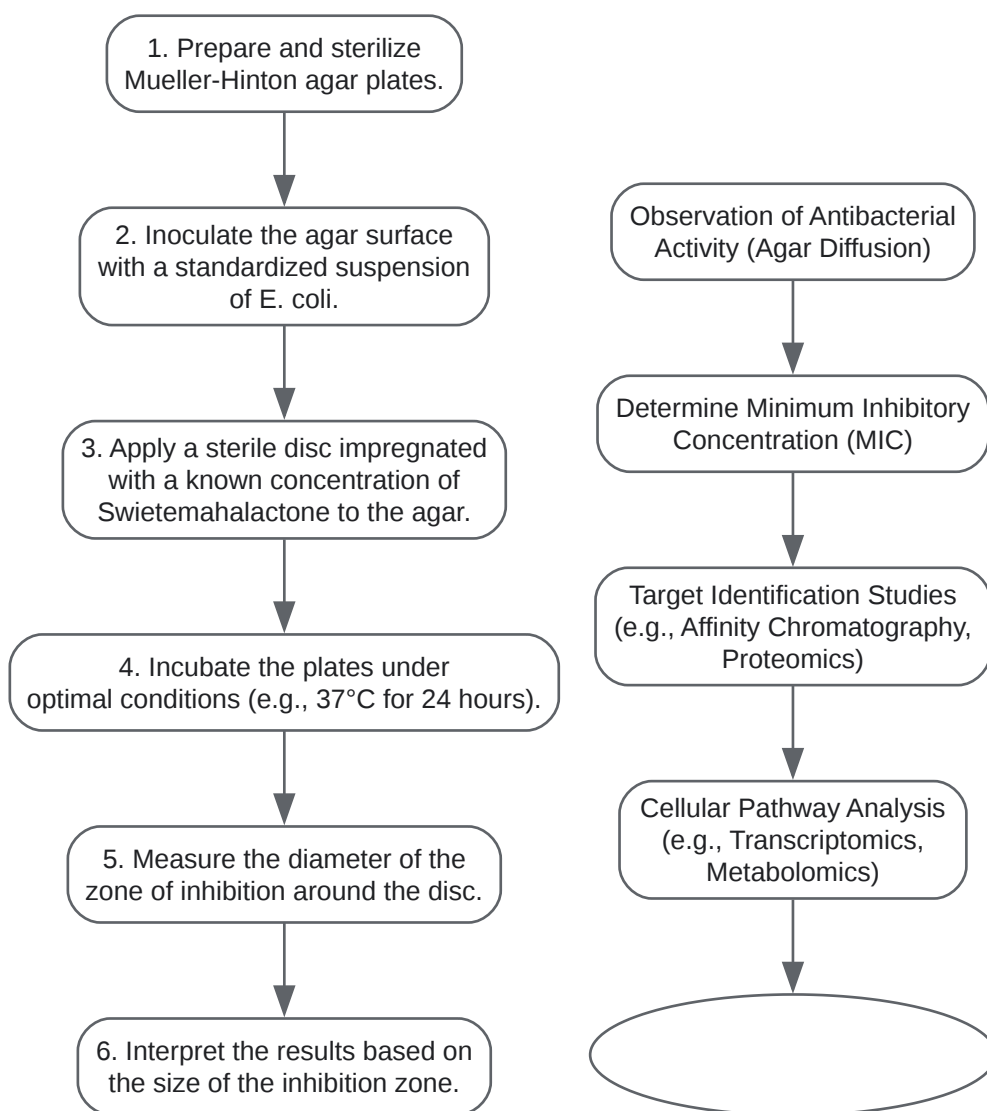


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Caption: Methodologies for the structural elucidation of **Swietemahalactone**.

Agar Diffusion Method for Antibacterial Susceptibility Testing

The following protocol outlines the general steps for the agar diffusion method used to assess the antibacterial activity of **Swietemahalactone**.



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References

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